

Spectroscopic and Synthetic Profile of (E)-bis(4-methylphenyl)diazene: A Technical Guide

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Compound of Interest

Compound Name: Diazene, (4-methylphenyl)-

Cat. No.: B15463572

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic characterization and synthesis of (E)-bis(4-methylphenyl)diazene, also known as 4,4'-azotoluene. The information is curated to support research and development activities requiring detailed chemical and physical data for this compound.

Core Spectroscopic Data

The following tables summarize the key spectroscopic data for (E)-bis(4-methylphenyl)diazene.

1H and 13C Nuclear Magnetic Resonance (NMR) Spectroscopy

Parameter	¹ H NMR (CDCl ₃)	¹³ C NMR (CDCl ₃)
Chemical Shift (δ) / ppm	7.80 (d, 4H), 7.29 (d, 4H), 2.43 (s, 6H)	150.8, 141.2, 129.8, 122.8, 21.5
Coupling Constant (J) / Hz	8.2	N/A
Multiplicity	Doublet, Doublet, Singlet	N/A
Assignment	Ar-H (ortho to -N=N-), Ar-H (meta to -N=N-), -CH ₃	Ar-C (ipso to -N=N-), Ar-C (ipso to -CH ₃), Ar-CH (meta to -N=N-), Ar-CH (ortho to -N=N-), -CH ₃

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Vibrational Mode
~3030	Aromatic C-H stretch
~2920	Methyl C-H stretch
~1600	C=C aromatic ring stretch
~1495	N=N stretch
~825	para-disubstituted C-H bend

Ultraviolet-Visible (UV-Vis) Spectroscopy

Solvent	λ _{max} (nm)	Molar Absorptivity (ε) / M ⁻¹ cm ⁻¹	Transition
Ethanol	~330	~20,000	π → π
Ethanol	~440	~1,000	n → π

Mass Spectrometry (MS)

Technique	m/z	Relative Intensity (%)	Assignment
Electron Ionization (EI)	210	30.7	[M] ⁺
91	100	[C ₇ H ₇] ⁺ (tropyllium ion)	
65	30.1	[C ₅ H ₅] ⁺	
51	4.8	[C ₄ H ₃] ⁺	

Experimental Protocols

Synthesis of (E)-bis(4-methylphenyl)diazene

A common and effective method for the synthesis of (E)-bis(4-methylphenyl)diazene is the oxidation of p-toluidine.

Materials:

- p-Toluidine
- Potassium permanganate (KMnO₄)
- Sodium hydroxide (NaOH)
- Ethanol
- Dichloromethane (CH₂Cl₂)
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- Dissolve p-toluidine in ethanol in a round-bottom flask.
- In a separate beaker, prepare a solution of potassium permanganate and sodium hydroxide in water.

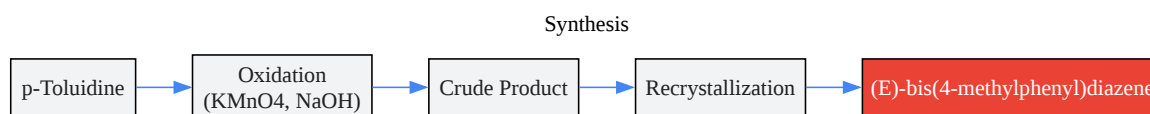
- Cool the p-toluidine solution in an ice bath and slowly add the potassium permanganate solution dropwise with constant stirring.
- After the addition is complete, continue stirring the reaction mixture at room temperature for several hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, filter the mixture to remove the manganese dioxide precipitate.
- Extract the filtrate with dichloromethane.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization from ethanol to yield orange-red crystals of (E)-bis(4-methylphenyl)diazene.

Spectroscopic Characterization Methods

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra are typically recorded on a 400 MHz or 500 MHz spectrometer using deuterated chloroform (CDCl_3) as the solvent and tetramethylsilane (TMS) as an internal standard.
- **IR Spectroscopy:** The IR spectrum is obtained using a Fourier-transform infrared (FTIR) spectrometer. The sample can be prepared as a KBr pellet or analyzed as a thin film.
- **UV-Vis Spectroscopy:** The UV-Vis absorption spectrum is recorded on a spectrophotometer using a quartz cuvette. Ethanol is a common solvent for this analysis.
- **Mass Spectrometry:** The mass spectrum is obtained using an electron ionization (EI) mass spectrometer.

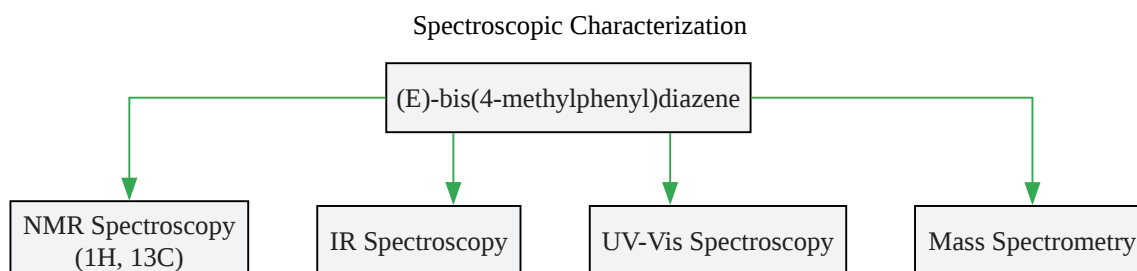
Logical Relationships and Workflows

The following diagrams illustrate the logical flow of the synthesis and characterization processes.



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Caption: Synthetic workflow for (E)-bis(4-methylphenyl)diazene.



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Caption: Spectroscopic characterization workflow.

Signaling Pathways and Biological Activity

Currently, there is no significant body of research indicating that (E)-bis(4-methylphenyl)diazene is involved in specific biological signaling pathways or possesses notable pharmacological activity. Its primary applications are in the field of chemical synthesis, particularly as a dye and a photoresponsive molecule. Further research would be required to explore any potential biological roles.

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